

Personal Protective Equipment & Handling Guide: (2S)-Octyl- α -hydroxyglutarate-d17

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Compound of Interest

Compound Name: (2S)-Octyl- α -hydroxyglutarate-d17

Cat. No.: B1156511

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Executive Summary & Compound Profile

This guide outlines the handling protocols for **(2S)-Octyl- α -hydroxyglutarate-d17** (Octyl-2-HG-d17). While often categorized under general "Research Chemicals," this compound presents a unique dual-risk profile:

- **Biological Activity:** As a cell-permeable ester of the oncometabolite 2-hydroxyglutarate (2-HG), it is biologically active and capable of inhibiting α -ketoglutarate-dependent dioxygenases (e.g., KDMs, TETs).[1][2]
- **Isotopic Fragility:** The "d17" designation indicates a fully deuterated octyl tail. This material is high-value and susceptible to ester hydrolysis. Protection of the chemical from atmospheric moisture is as critical as protecting the operator from the chemical.

Property	Specification
CAS Number	2748489-76-9 (or analog)
Molecular Weight	~277.4 g/mol (Deuterated)
Physical State	Crystalline Solid or Viscous Oil
Solubility	DMSO (>10 mg/mL), Ethanol, DMF
Primary Hazard	Irritant (Skin/Eye); Bioactive Oncometabolite Analog
Critical Sensitivity	Hygroscopic; Ester bond susceptible to hydrolysis

Risk Assessment & PPE Matrix

We utilize a Tiered Exposure Control approach. Standard "lab coat and glasses" are insufficient for stock preparation of bioactive isotopic standards due to the risk of solvent-mediated skin absorption (DMSO effect).

Tier 1: General Handling (Sealed Containers/Storage)

For moving vials between freezers and benches.

- Gloves: Standard Nitrile (0.11 mm / 4 mil).
- Eye Protection: Safety glasses with side shields.
- Body: Standard cotton lab coat.

Tier 2: Active Manipulation (Weighing, Solubilization, Spiking)

For opening vials, preparing DMSO stocks, and treating cells.

PPE Component	Specification	Scientific Rationale
Primary Gloves	High-Breakthrough Nitrile (Purple/Teal) or Laminate	DMSO is the primary solvent. Standard thin nitrile degrades quickly in DMSO, facilitating the transdermal delivery of the bioactive Octyl-2-HG into your bloodstream.
Secondary Gloves	Long-cuff Nitrile (under primary)	Provides a "sacrificial layer" and covers the wrist gap often exposed by lab coat cuffs.
Respiratory	Certified Fume Hood (Face velocity: 100 fpm)	Prevents inhalation of aerosols. Crucially, it provides a controlled environment to minimize moisture uptake during weighing.
Eye Protection	Chemical Splash Goggles	Preferred over safety glasses when working with liquid stocks to prevent solvent splash entry.

Operational Protocol: The "Zero-Hydrolysis" Workflow

The following protocol is designed to maximize the half-life of the ester bond (preventing degradation into 2-HG and Octanol-d17) while ensuring user safety.

Phase A: Acclimatization (Critical Step)

Why: Opening a -20°C vial in humid room air causes immediate condensation. Water attacks the ester bond, degrading your standard.

- Remove vial from -20°C storage.
- Place immediately into a desiccator at Room Temperature (RT).
- Allow to equilibrate for 30 minutes before breaking the seal.

Phase B: Solubilization

- Solvent Choice: Use anhydrous DMSO (Dimethyl Sulfoxide).
 - Note: If using for NMR, use DMSO-d6. If using for Mass Spec spiking, standard anhydrous DMSO is acceptable.
- Technique: Add solvent directly to the manufacturer's vial if possible to avoid transfer losses.
- Vortexing: Vortex briefly (5-10 seconds). Avoid sonication if possible, as heat accelerates ester hydrolysis.

Phase C: Aliquoting & Storage

Never store the main stock at 4°C.

- Aliquot the stock solution into single-use amber glass vials or high-quality PP tubes.
- Purge with Nitrogen/Argon: Gently blow inert gas over the headspace before capping to displace moisture.
- Snap Freeze: Flash freeze in liquid nitrogen (optional but recommended) and store at -80°C for long-term stability (>6 months).

Visualized Workflows

Figure 1: Safe Reconstitution & Handling Logic

This workflow illustrates the critical control points for maintaining isotopic purity.

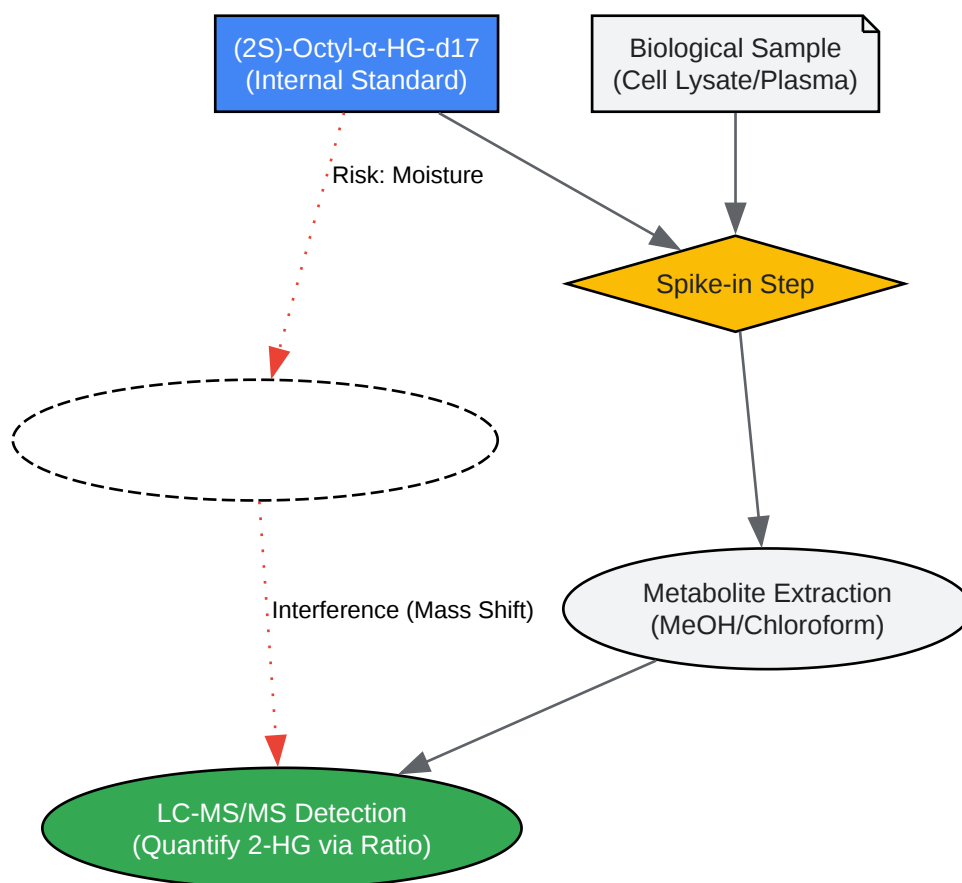


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Caption: Workflow for handling Octyl-2-HG-d17. The equilibration step (Yellow) is the most frequently missed control point leading to standard degradation.

Figure 2: Biological & Analytical Context

Understanding why we use this compound and the mechanism of its detection.



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Caption: Analytical pathway. Red dotted lines indicate the failure mode: hydrolysis of the ester prior to extraction alters the mass retention time profile, invalidating the standard.

Disposal & Decontamination

Do not dispose of isotopic standards down the drain. Even in small quantities, lipophilic esters can accumulate or hydrolyze into bioactive metabolites in water systems.

- Liquid Waste: Collect all DMSO/Ethanol rinses in a container labeled "Halogenated Organic Solvents" (due to DMSO/Chloroform extraction protocols) or "Non-Halogenated Organics" depending on the exact cocktail.

- Solid Waste: Vials, pipette tips, and gloves contaminated with the substance must be disposed of as Hazardous Chemical Solid Waste.
- Spill Cleanup:
 - Small Spill (<5 mL): Absorb with vermiculite or spill pads. Clean area with 70% Ethanol followed by water.
 - Skin Contact: Immediately wash with soap and water for 15 minutes. Do not use ethanol on skin, as it may increase absorption of the compound.[3]

References

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